

Apiezon L Grease Outgassing: Technical Support Center

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Compound of Interest

Compound Name: APIEZON GREASE L

Cat. No.: B1171838

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This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals experiencing issues with Apiezon L grease outgassing in their vacuum systems.

Troubleshooting Guide: Apiezon L Grease Outgassing

If you suspect Apiezon L grease is outgassing and compromising the vacuum level in your system, follow these steps to diagnose and resolve the issue.

1. Verify Operating Temperature:

- Question: Is the temperature of the greased joint or component exceeding the recommended range for Apiezon L?
- Action: Apiezon L is designed for use at ambient temperatures, typically between 10°C to 30°C (50°F to 86°F).[1][2][3] Operation above this range, even moderately, can lead to significant outgassing.[4] If the temperature is too high, the grease may soften and melt, increasing its vapor pressure.[5]
- Solution: If the temperature is elevated, consider replacing Apiezon L with a higher-temperature rated grease such as Apiezon H.[1][2][6]

2. Inspect for Contamination:

- Question: Has the Apiezon L grease been contaminated with solvents or other substances?
- Action: Apiezon L is soluble in hydrocarbon solvents.[7] Contamination can alter its vapor pressure and lead to outgassing.
- Solution: If contamination is suspected, the grease should be removed and the components cleaned. Apiezon greases can be cleaned using hydrocarbon solvents like toluene or xylene. [8]

3. Evaluate Application Technique:

- Question: Was an excessive amount of grease applied?
- Action: Applying too much grease increases the surface area exposed to the vacuum, which can lead to higher overall outgassing.
- Solution: Use a minimal amount of grease to create a thin, uniform layer that is just sufficient to create a seal.

4. Check for System Leaks:

- Question: Is it possible the observed pressure increase is due to a leak rather than outgassing?
- Action: Perform a leak check on your vacuum system to rule out any physical leaks.
- Solution: If a leak is detected, it must be repaired. If no leaks are found, the issue is more likely related to outgassing from a material within the system, such as the grease.

Frequently Asked Questions (FAQs)

What is the expected vapor pressure of Apiezon L grease?

Apiezon L grease has a very low vapor pressure, typically cited as 7×10^{-11} Torr at 20°C.[1][2][3][5][7][9][10][11] Some sources may also state it as 2×10^{-11} Torr at 20°C.[4][12][13]

What is the recommended operating temperature for Apiezon L grease?

The recommended working temperature range for Apiezon L is 10°C to 30°C (50°F to 86°F).[1][2][3][5][9][11] It is not recommended for use at temperatures exceeding 30°C.[4][12]

What are the signs of Apiezon L grease outgassing?

The primary sign of outgassing is a higher-than-expected base pressure in your vacuum system that cannot be attributed to leaks. You may also observe a gradual increase in pressure over time after the initial pump-down. In severe cases, you might detect hydrocarbon contamination on surfaces within your system.

Are there alternatives to Apiezon L for higher temperature applications?

Yes, for applications requiring operation at higher temperatures, several alternatives are available. Apiezon offers other grease formulations such as Apiezon H, which can be used from -10°C to 240°C.[6] Other manufacturers also produce high-temperature vacuum greases.

How can I clean and remove Apiezon L grease?

Apiezon L grease can be wiped off with a clean, lint-free cloth.[8] Any remaining residue can be removed by washing with hydrocarbon solvents such as toluene or xylene.[8] It is not soluble in alcohols or ketones.[8]

Data Presentation: Comparison of Apiezon Greases

For easy comparison, the following table summarizes the key properties of Apiezon L and some of its alternatives from the Apiezon family.

| Property | Apiezon L | Apiezon M | Apiezon H | Apiezon N | Apiezon T |
|--------------------------------|--|---------------------------------|----------------------------------|-------------------------------|--------------------------------------|
| Vapor Pressure at 20°C (Torr) | 7×10^{-11} [1][2] [3][5][7][9][10] [11] | 1.7×10^{-9} [11] | 1.7×10^{-9} [11] | 6×10^{-10} [11] | 4.6×10^{-9} [11] |
| Working Temperature Range (°C) | 10 to 30[1][2] [3][5][9][11] | 10 to 30[11] | -10 to 240[6] | -269 to 30[6] [11] | up to 120[13] |
| Melting Point (°C) | 47[5][11] | 44[11] | Does not melt[11] | 43[11] | 125[11] |
| Primary Use | Ultra-high vacuum at ambient temperatures[1][2] | General purpose high vacuum[11] | High-temperature applications[6] | Cryogenic applications[6][11] | Medium temperature and stopcocks[13] |

Experimental Protocols

Protocol for Measuring Outgassing Rate of a Vacuum Grease

This protocol outlines a general method for determining the outgassing rate of a vacuum grease using a residual gas analyzer (RGA) in a high-vacuum system.

1. Materials:

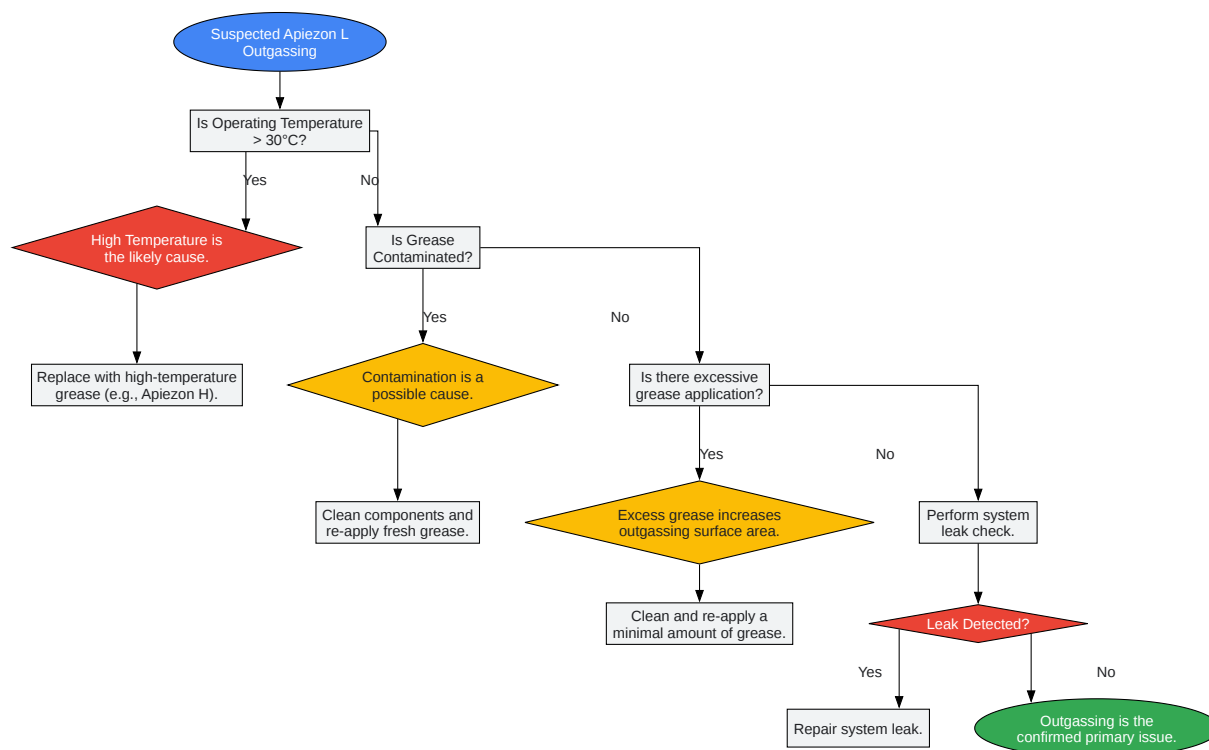
- High-vacuum chamber with a pumping system capable of reaching at least 10^{-8} Torr.
- Residual Gas Analyzer (RGA).
- Sample holder (e.g., a small stainless steel plate).
- The vacuum grease to be tested.
- Control sample (a clean, empty sample holder).
- Solvents for cleaning (e.g., isopropanol, acetone).

2. Procedure:

- System Preparation:
- Thoroughly clean the vacuum chamber and the sample holder to remove any contaminants.

- Bake out the vacuum system to achieve a low base pressure.
- Background Measurement:
- With the clean, empty sample holder in the chamber, pump the system down to its base pressure.
- Record a baseline RGA scan to identify the residual gases and their partial pressures.
- Sample Preparation:
- Apply a known, small amount of the vacuum grease to the sample holder, spreading it thinly and evenly.
- Outgassing Measurement:
- Introduce the sample holder with the grease into the vacuum chamber.
- Pump the system down to a stable pressure.
- Record RGA scans at regular intervals to monitor the evolution of gases from the grease. Pay close attention to the partial pressures of hydrocarbons.
- Data Analysis:
- Compare the RGA scans with the grease sample to the baseline scans.
- Identify the gas species being outgassed from the grease and quantify their partial pressures.
- The outgassing rate can be calculated based on the pressure rise over time and the known volume of the chamber.

Visualizations



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Caption: Troubleshooting workflow for Apiezon L grease outgassing.

Apiezon Grease Properties

| Apiezon L | | |
|--|--------------------------------|------------------------|
| Vapor Pressure: Very Low (7×10^{-11} Torr) | Temperature: Ambient (10-30°C) | Use: Ultra-High Vacuum |

| Apiezon H | | |
|--|----------------------------------|-----------------------|
| Vapor Pressure: Low (1.7×10^{-9} Torr) | Temperature: High (-10 to 240°C) | Use: High Temperature |

| Apiezon N | | |
|---|---------------------------------------|-----------------|
| Vapor Pressure: Low (6×10^{-10} Torr) | Temperature: Cryogenic (-269 to 30°C) | Use: Cryogenics |

| Apiezon T | | |
|---|-----------------------------------|----------------|
| Vapor Pressure: Medium (4.6×10^{-9} Torr) | Temperature: Medium (up to 120°C) | Use: Stopcocks |

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Caption: Comparison of key properties for different Apiezon greases.

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